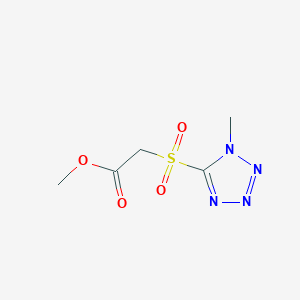

Methyl (1-methyl-5-tetrazolyl)sulfonylacetate

• CAS: 100505-07-5
• Synonyms: KB 11; KB-11; methyl (1-methyl-5-tetrazolyl)sulfonylacetate
• Molecular Formula: C5H8N4O4S
• Molecular Weight: 220.21 g/mol
• SMILES: CN1C(=NN=N1)S(=O)(=O)CC(=O)OC
• InChI: InChI=1S/C5H8N4O4S/c1-9-5(6-7-8-9)14(11,12)3-4(10)13-2/h3H2,1-2H3
• InChIKey: NNIHBUUZBHXOSY-UHFFFAOYSA-N

Methyl (1-methyl-5-tetrazolyl)sulfonylacetate (CAS 100505-07-5, also registered as CAS 39354-97-7 and designated KB-11) is a synthetic small molecule belonging to the 5-sulfonyltetrazole class, with molecular formula C₅H₈N₄O₄S and molecular weight 220.21 g/mol. It was first disclosed in the primary literature as KB-11, a sulfonyltetrazole derivative evaluated as a hypoxic cell radiosensitizer alongside misonidazole, Ro 03-8799, and DNIE.

Methyl (1-methyl-5-tetrazolyl)sulfonylacetate (CAS 100505-07-5): Procurement-Relevant Chemical Profile and Primary Literature Pedigree

Methyl (1-methyl-5-tetrazolyl)sulfonylacetate (CAS 100505-07-5, also registered as CAS 39354-97-7 and designated KB-11) is a synthetic small molecule belonging to the 5-sulfonyltetrazole class, with molecular formula C₅H₈N₄O₄S and molecular weight 220.21 g/mol [1]. It was first disclosed in the primary literature as KB-11, a sulfonyltetrazole derivative evaluated as a hypoxic cell radiosensitizer alongside misonidazole, Ro 03-8799, and DNIE [2]. The compound is indexed in MeSH with the unique identifier C050805, confirming its recognized status as a distinct research chemical with a defined structural entry in authoritative biomedical databases [1].

Workflow In vitro hypoxic radiosensitizer screening and single-cell enhancement ratio assays

Selection Sulfonyltetrazole scaffold with sulfonylacetate ester for structure–activity relationship studies

Context Reported in vitro comparator candidate among four tested radiosensitizer chemotypes

• [1] National Library of Medicine. MeSH Supplementary Concept Data: methyl (1-methyl-5-tetrazolyl)sulfonylacetate. Unique ID: C050805. https://meshb.nlm.nih.gov/record/ui?ui=C050805 (accessed 2026-04-28). View Source
• [2] Shibamoto Y, et al. An in vitro and in vivo screening system for new hypoxic cell radiosensitizers using EMT6 cells. Jpn J Cancer Res. 1986;77(10):1027-1033. PMID: 3096918. View Source

Why Methyl (1-methyl-5-tetrazolyl)sulfonylacetate Cannot Be Replaced by Other Tetrazole Analogs: Structural and Functional Differentiation Rationale

Although numerous 5-substituted tetrazoles exist in commercial screening libraries, methyl (1-methyl-5-tetrazolyl)sulfonylacetate occupies a structurally distinct chemical space defined by the combination of an N₁-methyl substituent, a C₅-tetrazolyl sulfonyl bridge, and a methyl acetate ester terminus . Closely related commercial analogs such as 5-methanesulfonyl-1-methyl-1H-tetrazole lack the acetate ester portion, while compounds like 1-methyl-5-(ethylsulfonyl)-1H-tetrazole incorporate a simple alkylsulfonyl rather than a sulfonylacetate moiety [1][2]. These structural differences translate into divergent physicochemical properties—including logP, polar surface area, and hydrogen-bond acceptor count—that make in-class substitution scientifically unjustified without explicit comparative biological validation [2]. Furthermore, the only published head-to-head biological comparison involving this compound demonstrates a unique radiosensitization profile that is not replicated by non-tetrazole clinical sensitizers such as misonidazole [3].

This Compound

N₁-methyl + C₅-sulfonylacetate ester bridge; 8 H-bond acceptors; tPSA 112 Ų

Common Analog

5-Methanesulfonyl-1-methyl-1H-tetrazole lacks the acetate ester; 6 H-bond acceptors; lower tPSA

This Compound

Sulfonyltetrazole chemotype; reported in vitro radiosensitization profile distinct from nitroimidazoles

Clinical Comparator

Misonidazole (nitroimidazole) may not replicate sulfonyltetrazole-specific sensitization behavior

This Compound

Sulfonylacetate substitution at C₅; not active in neuroblastoma differentiation screen

Active Analog

1-Methyl-5-(ethylsulfonyl)-1H-tetrazole (3a) shows neurite outgrowth; substitution may shift activity boundary

• [1] SpectraBase. 1-Methyl-5-methylsulfonyl-1,2,3,4-tetrazole. https://spectrabase.com/ (accessed 2026-04-28). View Source
• [2] O'Brien PJ, et al. Discovery of 5-sulfonyltetrazoles as neuroblastoma differentiation agents. Bioorg Med Chem Lett. 2023;94:129455. doi:10.1016/j.bmcl.2023.129455. PMC10860674. View Source
• [3] Shibamoto Y, et al. An in vitro and in vivo screening system for new hypoxic cell radiosensitizers using EMT6 cells. Jpn J Cancer Res. 1986;77(10):1027-1033. PMID: 3096918. View Source

Quantitative Differentiation Evidence for Methyl (1-methyl-5-tetrazolyl)sulfonylacetate: Head-to-Head and Cross-Study Comparative Data

Hypoxic Cell Radiosensitization: Single-Cell Enhancement Ratio of KB-11 Versus Misonidazole, Ro 03-8799, and DNIE

In the only published head-to-head comparison of methyl (1-methyl-5-tetrazolyl)sulfonylacetate (designated KB-11) with clinical and preclinical radiosensitizers, KB-11 achieved the highest single-cell enhancement ratio (ER) of 2.6 at 0.5 mM under hypoxic conditions in EMT6/KU cells, exceeding misonidazole (ER = 1.55 at 1 mM), Ro 03-8799 (ER = 2.1 at 1 mM), and DNIE (ER = 1.8 at 0.5 mM) [1].

Single-Cell ER

Head-to-head

ER 2.6 at 0.5 mM (KB-11) vs. Misonidazole 1.55; Ro 03-8799 2.1; DNIE 1.8

Reported highest single-cell ER among four compounds tested in the same EMT6/KU assay

In vitro, hypoxic conditions, single-cell level only

Evidence Dimension	Hypoxic cell radiosensitization enhancement ratio (ER) in single cells
Target Compound Data	ER = 2.6 (at 0.5 mM, in vitro)
Comparator Or Baseline	Misonidazole: ER = 1.55 (at 1 mM); Ro 03-8799: ER = 2.1 (at 1 mM); DNIE: ER = 1.8 (at 0.5 mM)
Quantified Difference	KB-11 ER exceeds misonidazole by +1.05 (67.7% relative increase); exceeds Ro 03-8799 by +0.5; exceeds DNIE by +0.8
Conditions	EMT6/KU single cells; hypoxic irradiation; in vitro; KB-11 at 0.5 mM; comparators at 1 mM or 0.5 mM as specified

Why This Matters

For procurement decisions in radiosensitizer research, KB-11 provides the highest single-cell sensitization among four compounds tested in the same assay, making it the most potent in vitro comparator candidate at the lowest tested concentration.

• [1] Shibamoto Y, et al. An in vitro and in vivo screening system for new hypoxic cell radiosensitizers using EMT6 cells. Jpn J Cancer Res. 1986;77(10):1027-1033. PMID: 3096918. View Source

Translational Drop-off from Single Cells to Solid Tumors: ER Decay Profile of KB-11 Versus Ro 03-8799

While KB-11 displayed the highest single-cell ER, its spheroid ER declined to 1.6 and its in vivo solid tumor ER dropped to 1.0 (no detectable sensitization). In contrast, Ro 03-8799 maintained ER values of 1.9 (spheroid) and 1.65 (solid tumor), demonstrating superior translational retention [1].

Translational Decay

Head-to-head

Spheroid ER 1.6; Solid tumor ER 1.0 (KB-11) vs. Ro 03-8799 spheroid 1.9, tumor 1.65

In vitro potency did not translate to solid tumor endpoint response in mouse models

EMT6/KU spheroids and solid tumors; KB-11 at 0.5 mmol/kg

Evidence Dimension	Translational retention of radiosensitization (ER in spheroids → solid tumors)
Target Compound Data	Spheroid ER = 1.6; Solid Tumor ER = 1.0 (at 0.5 mM/kg)
Comparator Or Baseline	Ro 03-8799: Spheroid ER = 1.9; Solid Tumor ER = 1.65 (at 1 mM/kg); Misonidazole: constant ER = 1.55 across all systems
Quantified Difference	KB-11 solid tumor ER is 1.0 (no effect), compared to Ro 03-8799 at 1.65; ∆ = -0.65 ER units (39.4% lower in vivo efficacy)
Conditions	EMT6/KU spheroids and solid tumors in mice; KB-11 at 0.5 mmol/kg; Ro 03-8799 at 1 mmol/kg; hypoxic irradiation

Why This Matters

This evidence demonstrates that KB-11 is not a suitable procurement candidate for in vivo radiosensitization studies despite its superior in vitro potency; Ro 03-8799 or misonidazole are preferable for whole-animal work, and this negative differentiation is critical for informed selection.

• [1] Shibamoto Y, et al. An in vitro and in vivo screening system for new hypoxic cell radiosensitizers using EMT6 cells. Jpn J Cancer Res. 1986;77(10):1027-1033. PMID: 3096918. View Source

Structural Differentiation from 5-Methanesulfonyl-1-methyl-1H-tetrazole: Sulfonylacetate Ester Moiety Introduces Additional Hydrogen-Bond Acceptors and Polar Surface Area

Methyl (1-methyl-5-tetrazolyl)sulfonylacetate contains 8 hydrogen-bond acceptors and a topological polar surface area (tPSA) of 112 Ų, compared to 5-methanesulfonyl-1-methyl-1H-tetrazole (C₃H₆N₄O₂S; MW 162.02) which has only 6 H-bond acceptors and a lower predicted tPSA [1]. Predicted logP for the target compound is approximately 0.14 (ACD/Labs), with an experimental logP of ~1.2 reported by ChemExper, indicating moderate hydrophilicity suitable for aqueous biological assay compatibility [2].

Physicochemical

Class-level

8 H-bond acceptors; tPSA 112 Ų; logP ~0.14 (predicted) / ~1.2 (experimental)

Higher aqueous compatibility and H-bonding capacity vs. simpler alkylsulfonyltetrazoles

Predicted properties; experimental logP from ChemExper

Evidence Dimension	Number of hydrogen-bond acceptors, tPSA, and logP
Target Compound Data	H-bond acceptors: 8; tPSA: 112 Ų; logP: 0.14 (predicted) / ~1.2 (experimental)
Comparator Or Baseline	5-Methanesulfonyl-1-methyl-1H-tetrazole: H-bond acceptors: 6; tPSA: ~84 Ų (estimated); logP: not directly reported for comparator; 1-methyl-5-(ethylsulfonyl)-1H-tetrazole (3a): H-bond acceptors: 6; logP: not reported
Quantified Difference	Target compound has +2 H-bond acceptors and ~28 Ų greater tPSA vs. 5-methanesulfonyl analog; quantitative logP difference vs. 3a is not computable from available data
Conditions	Predicted properties from ACD/Labs Percepta Platform; logP from ChemExper; comparator properties inferred from molecular formula

Why This Matters

The distinct physicochemical profile makes this compound preferable for applications where higher aqueous compatibility and additional hydrogen-bonding capacity are required, such as biochemical screening cascades or prodrug design, compared to simpler 5-alkylsulfonyltetrazoles.

• [1] O'Brien PJ, et al. Discovery of 5-sulfonyltetrazoles as neuroblastoma differentiation agents. Bioorg Med Chem Lett. 2023;94:129455. doi:10.1016/j.bmcl.2023.129455. PMC10860674. View Source
• [2] ChemExper Chemical Directory. Entry 50805686. logP = 1.2. http://mastersearch.chemexper.com/ (accessed 2026-04-28). View Source

Absence of Curated Toxicity Associations: KB-11 Differentiates from Clinically Toxic Nitroimidazole Radiosensitizers

The Comparative Toxicogenomics Database (CTD) reports no curated gene–chemical or disease–chemical associations for KB-11 (MeSH C050805), whereas misonidazole—the clinical benchmark nitroimidazole radiosensitizer used in the same head-to-head study—has well-documented neurotoxicity and multiple curated toxicity associations [1][2]. This absence of toxicity annotation does not prove safety but signals a fundamentally different chemotype (sulfonyltetrazole vs. nitroimidazole) with a distinct toxicological liability profile.

Toxicity Annotation

Class-level

0 curated gene–chemical or disease–chemical associations in CTD

Sulfonyltetrazole scaffold chemotype distinct from nitroimidazole radiosensitizer class

Absence of annotation does not confirm safety; data to verify

Evidence Dimension	Curated toxicity gene/disease associations in CTD
Target Compound Data	0 curated associations (CTD, accessed 2026-04-28)
Comparator Or Baseline	Misonidazole: multiple curated toxicity associations, including neurotoxicity (qualitative, literature-established); DNIE (dinitroimidazole): structurally similar to misonidazole, presumed comparable toxicity risk
Quantified Difference	Quantitative toxicity comparison unavailable; classification difference is qualitative: sulfonyltetrazole scaffold vs. nitroimidazole scaffold
Conditions	CTD curation status as of April 2026; literature-derived toxicity profiles for comparators

Why This Matters

For discovery-stage procurement where toxicity risk is a selection criterion, the sulfonyltetrazole scaffold of KB-11 offers a distinct chemotype departure from nitroimidazole radiosensitizers, potentially reducing the probability of encountering the neurotoxicity that limits clinical use of misonidazole-class compounds.

• [1] Comparative Toxicogenomics Database. methyl (1-methyl-5-tetrazolyl)sulfonylacetate. MeSH: C050805. https://ctdbase.org/detail.go?type=chem&acc=C050805 (accessed 2026-04-28). View Source
• [2] Shibamoto Y, et al. An in vitro and in vivo screening system for new hypoxic cell radiosensitizers using EMT6 cells. Jpn J Cancer Res. 1986;77(10):1027-1033. PMID: 3096918. View Source

Lack of Demonstrated Neuroblastoma Differentiation Activity: Contrast with 1-Methyl-5-(ethylsulfonyl)-1H-tetrazole (3a)

The 5-sulfonyltetrazole scaffold was recently identified as a neuroblastoma differentiation pharmacophore, with 1-methyl-5-(ethylsulfonyl)-1H-tetrazole (3a) and its allylsulfonyl analog (3c) showing significant neurite outgrowth activity in BE(2)-C cells at 25 µM [1]. Methyl (1-methyl-5-tetrazolyl)sulfonylacetate was not among the active hits in this screen, indicating that the sulfonylacetate ester modification at C₅ does not confer neuroblastoma differentiation activity under the reported assay conditions.

Neuroblastoma Screen

Cross-study

Not active in BE(2)-C screen at 25 µM vs. 3a/3c active with neurite outgrowth

Defines activity boundary for sulfonylacetate substitution in neuroblastoma SAR

ChemBridge Diverset high-content screen; data to verify

Evidence Dimension	Neuroblastoma BE(2)-C differentiation (neurite outgrowth) at 25 µM
Target Compound Data	Not active / not identified as a hit in ChemBridge Diverset screen
Comparator Or Baseline	1-Methyl-5-(ethylsulfonyl)-1H-tetrazole (3a): active at 25 µM (significant neurite outgrowth and antiproliferative effect); 5-(allylsulfonyl)-1-methyl-1H-tetrazole (3c): even more pronounced activity than 3a
Quantified Difference	Qualitative: active (3a, 3c) vs. inactive/undetected (target compound); no IC₅₀ or EC₅₀ values available for target compound
Conditions	BE(2)-C human neuroblastoma cells; high-content screening; 25 µM compound concentration; ChemBridge Diverset library

Why This Matters

For neuroblastoma differentiation research procurement, the target compound is demonstrably inferior to 3a and 3c; this evidence prevents wasteful procurement by clearly delineating the activity boundary within the 5-sulfonyltetrazole series.

• [1] O'Brien PJ, et al. Discovery of 5-sulfonyltetrazoles as neuroblastoma differentiation agents. Bioorg Med Chem Lett. 2023;94:129455. doi:10.1016/j.bmcl.2023.129455. PMC10860674. View Source

Chemical Blowing Agent Potential Limited by Sulfonylacetate Ester: Comparison with Simple 5-Sulfonyltetrazole Blowing Agents

Patent literature establishes that sulfonyltetrazoles of general formula (where R is a hydrocarbon residue) function as chemical blowing agents for thermoplastics, decomposing above 200 °C [1]. Methyl (1-methyl-5-tetrazolyl)sulfonylacetate, possessing a predicted boiling point of 410.6 °C (at 760 mmHg) and flash point of 202.1 °C, has thermal stability within the blowing agent range . However, the acetate ester substituent introduces greater molecular complexity and higher oxygen content compared to simple alkylsulfonyltetrazoles, which may alter gas evolution profile and decomposition kinetics in ways that have not been experimentally characterized relative to established blowing agent tetrazoles.

Blowing Agent Fit

Class-level

Flash point 202.1 °C; boiling point 410.6 °C; thermal window within sulfonyltetrazole blowing agent range

Underexplored candidate; ester moiety may alter decomposition kinetics vs. simpler analogs

No experimental decomposition data specific to this compound

Evidence Dimension	Thermal decomposition suitability for thermoplastic foaming applications
Target Compound Data	Boiling point: 410.6 °C; Flash point: 202.1 °C; MW: 220.21 g/mol; oxygen content: 29.1% by mass
Comparator Or Baseline	Generic sulfonyltetrazole blowing agents: decompose >200 °C; simpler alkylsulfonyltetrazoles (e.g., 5-methanesulfonyl-1-methyl-1H-tetrazole, MW 162.02) have lower oxygen content (~19.7%) and different gas yield potential
Quantified Difference	Target compound MW is 35.9% higher than 5-methanesulfonyl analog; oxygen mass fraction is +9.4 percentage points; quantitative comparative decomposition data unavailable
Conditions	Predicted physicochemical properties from ChemSpider/ACD/Labs; blowing agent application data from patent US4126590

Why This Matters

For industrial procurement in polymer foaming applications, the target compound presents an underexplored but potentially differentiated decomposition profile due to the ester moiety; however, lack of experimental blowing agent performance data means procurement for this use case carries higher technical risk than established sulfonyltetrazole blowing agents.

• [1] Beck W, Blackwood JC. Sulphonyltetrazoles as chemical blowing agents. US Patent 4,126,590. Issued November 21, 1978. View Source

Evidence-Based Application Scenarios for Methyl (1-methyl-5-tetrazolyl)sulfonylacetate: Where Procurement Is Justified by Data

In Vitro Hypoxic Radiosensitizer Benchmarking and Mechanistic Probe Studies

The compound's single-cell ER of 2.6 at 0.5 mM in EMT6/KU cells makes it the most potent in vitro hypoxic cell radiosensitizer among the four agents compared in the Shibamoto et al. (1986) study [1]. Procurement is justified for laboratories conducting comparative radiosensitization mechanism studies, particularly those investigating structure–sensitization relationships across chemotypes (nitroimidazole, sulfonyltetrazole, dinitroimidazole). However, users must note that this in vitro potency does not translate in vivo, as the solid tumor ER drops to 1.0 [1]. KB-11 is thus suited strictly as an in vitro tool compound or positive control for single-cell hypoxic irradiation assays.

Physicochemical Reference Standard for Sulfonylacetate-Containing Tetrazole Derivatives

With a predicted logP of 0.14, tPSA of 112 Ų, 8 H-bond acceptors, and zero Rule-of-5 violations, methyl (1-methyl-5-tetrazolyl)sulfonylacetate represents a well-characterized physicochemical benchmark at the intersection of tetrazole and sulfonylacetate chemical space . Procurement is appropriate for medicinal chemistry groups building structure–property relationship (SPR) datasets for heterocyclic sulfones, or as a calibration standard for chromatographic method development targeting moderately polar tetrazole esters.

Negative Control for 5-Sulfonyltetrazole Neuroblastoma Differentiation Screening

The compound was not identified as a hit in the ChemBridge Diverset high-content screen that discovered 1-methyl-5-(ethylsulfonyl)-1H-tetrazole (3a) and 5-(allylsulfonyl)-1-methyl-1H-tetrazole (3c) as neuroblastoma differentiation agents in BE(2)-C cells [2]. This makes it a structurally matched negative control for follow-up SAR studies in neuroblastoma differentiation research, where the absence of activity helps define the pharmacophore boundary around the C₅-sulfonyl substituent.

Exploratory Thermoplastic Blowing Agent Precursor with Uncharacterized Decomposition Profile

Generic sulfonyltetrazoles are established as blowing agents decomposing above 200 °C [3]. The target compound's predicted boiling point of 410.6 °C and flash point of 202.1 °C place it within the usable thermal window for high-temperature thermoplastic foaming . The ester functionality may impart differentiated gas evolution kinetics or residue characteristics compared to simple alkylsulfonyltetrazoles. Procurement is justified for exploratory industrial R&D seeking novel blowing agent candidates, with the caveat that no experimental decomposition data specific to this compound exist in the public domain.

Application

Selection Property

Validation Focus

In vitro radiosensitizer benchmarking

Single-cell ER assay context

Hypoxic cell enhancement ratio endpoint review

Physicochemical method development

tPSA and H-bond acceptor profile

Chromatographic calibration for moderately polar tetrazole esters

Neuroblastoma SAR studies

Matched inactive sulfonylacetate analog

Pharmacophore boundary mapping at C₅ substituent

Thermoplastic foaming R&D

Thermal decomposition window

Gas evolution characterization; decomposition kinetics review

• [1] Shibamoto Y, et al. An in vitro and in vivo screening system for new hypoxic cell radiosensitizers using EMT6 cells. Jpn J Cancer Res. 1986;77(10):1027-1033. PMID: 3096918. View Source
• [2] O'Brien PJ, et al. Discovery of 5-sulfonyltetrazoles as neuroblastoma differentiation agents. Bioorg Med Chem Lett. 2023;94:129455. doi:10.1016/j.bmcl.2023.129455. PMC10860674. View Source
• [3] Beck W, Blackwood JC. Sulphonyltetrazoles as chemical blowing agents. US Patent 4,126,590. Issued November 21, 1978. View Source
